

# Commercial availability and suppliers of (S)-(+)-Epichlorohydrin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-(+)-Epichlorohydrin

Cat. No.: B123951

[Get Quote](#)

## An In-depth Technical Guide to the Commercial Availability of (S)-(+)-Epichlorohydrin

For researchers, scientists, and professionals in drug development, sourcing high-quality chiral building blocks is a critical step in the synthesis of complex molecular targets. **(S)-(+)-Epichlorohydrin** (CAS RN: 67843-74-7), a versatile epoxide intermediate, is essential for the preparation of a wide array of optically active pharmaceuticals. This technical guide provides a comprehensive overview of its commercial availability, including major suppliers, typical product specifications, and logistical considerations.

## Physicochemical Properties

**(S)-(+)-Epichlorohydrin** is a colorless to pale yellow liquid. Key physicochemical properties are summarized below:

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>5</sub> ClO
Molecular Weight	92.52 g/mol
Boiling Point	92-93 °C at 360 mmHg[1][2]
Density	1.183 g/mL at 25 °C[1][2]
Refractive Index	n <sub>20</sub> /D 1.438[1][2]
Storage Temperature	2-8°C[3]

## Commercial Suppliers

**(S)-(+)-Epichlorohydrin** is available from a range of global suppliers, from large chemical manufacturers to specialized distributors catering to research and development needs. The following tables provide a non-exhaustive list of suppliers categorized by region.

### North America

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥98%	5g, 25g	A leading supplier for research and development quantities.
Thermo Scientific Chemicals	98+%	25g	Available for online purchase. <a href="#">[4]</a>
Agex Pharma	Up to 99.9% chiral purity	Custom	Supplies high chiral purity products for pharmaceutical applications across major US cities. <a href="#">[5]</a>
Oakwood Chemical	-	1g	A valuable epoxide intermediate for preparing optically active pharmaceuticals. <a href="#">[6]</a>
Amerigo Scientific	98%	5g, 25g	<a href="#">-[7]</a>
GJ Chemical	High-purity	-	Supplier of epichlorohydrin for various industrial uses. <a href="#">[8]</a>
Thomasnet	-	-	A platform listing multiple distributors and manufacturers. <a href="#">[9]</a>

## Europe

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥98%	5g, 25g	-
Biosynth	-	0.1kg, 0.25kg, 0.5kg, 1kg	Minimum order value of \$250.[3]
Agex Pharma	Up to 99.9% chiral purity	Custom	Supplies to various cities in Germany.[10]
CPAchem	-	100mg	Certified Reference Material (CRM) available.[11]
Plater Group	-	200, 220, 1000 litre and bulk loads	UK-based supplier and distributor for the UK, Ireland, and Europe.[12]
Olin Epoxy	-	-	Provides a detailed product stewardship manual with handling and safety information.[13]

## Asia

Supplier	Purity	Available Quantities	Notes
Tokyo Chemical Industry (TCI)	>98.0% (GC), ≥98.0% ee	-	Dispatches from Hyderabad for local stock and Japan for other orders.
LookChem	≥98%	Grams to Metric Tons	A platform listing numerous Chinese manufacturers and traders with varying minimum order quantities. <a href="#">[14]</a>
Simson Pharma Limited	-	-	Provides a Certificate of Analysis with every compound. <a href="#">[15]</a>
Agex Pharma	Up to 99.9% chiral purity	Custom	Supplies to major cities in South Korea. <a href="#">[16]</a>
Ruifu Chemical	≥99.5% (GC), e.e ≥99.5%	25kg/Drum, 200kg/Drum	Offers high purity for commercial production. <a href="#">[17]</a>
IndiaMART	98%	25 Kg	A platform connecting buyers with various Indian suppliers. <a href="#">[18]</a>

## Pricing Information

Pricing for **(S)-(+)-Epichlorohydrin** can vary significantly based on purity, quantity, and supplier. For small, research-grade quantities, prices can range from approximately

134for100g \* \* to \* \* 134for100g\*\*to\*\*

1170.48 for 25g from specialized chemical suppliers.[\[1\]](#) Larger, industrial-scale quantities are typically subject to quotation and can be significantly lower per unit weight. For instance, some

suppliers on platforms like LookChem indicate FOB prices ranging from \$3.0 to \$50.0 per kilogram, with minimum order quantities of 1 kilogram.[14]

## Packaging, Shipping, and Handling

Due to its chemical nature, **(S)-(+)-Epichlorohydrin** is classified as a dangerous good for transportation and requires special handling and packaging.

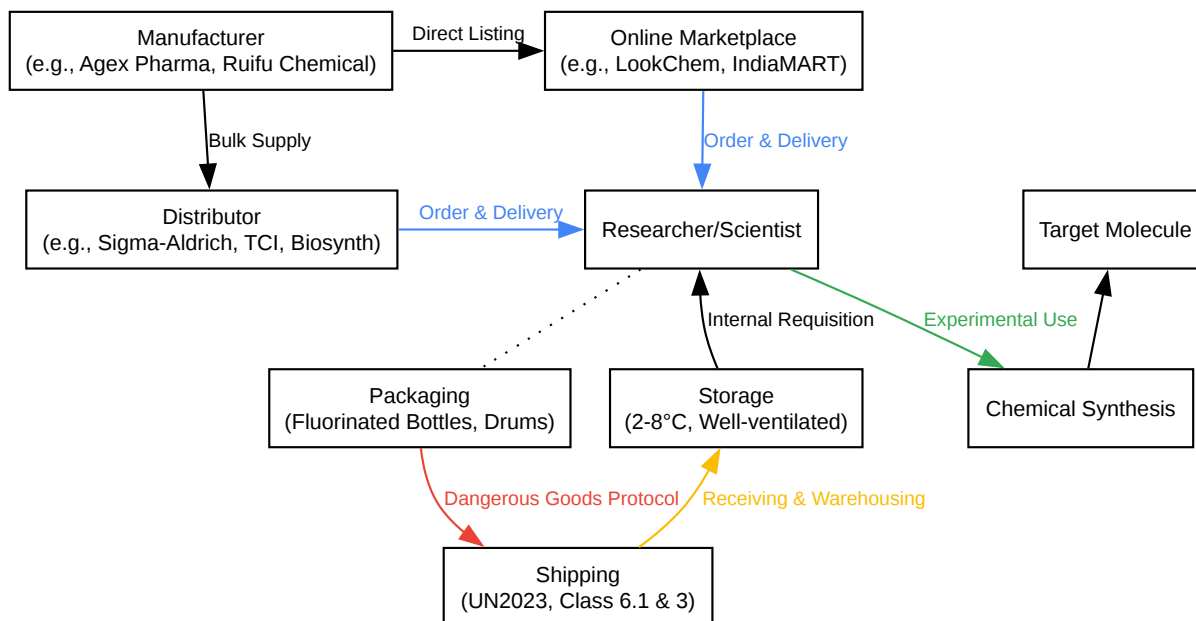
- **Packaging:** It is typically supplied in fluorinated bottles for smaller quantities and in steel drums (25kg, 200kg) for larger volumes.[17]
- **Shipping:** The compound is shipped under the UN number UN2023, with a hazard class of 6.1 (Toxic) and a subsidiary risk of 3 (Flammable).[3][19][20] It is essential to comply with all applicable national and international transportation regulations.
- **Handling and Storage:** **(S)-(+)-Epichlorohydrin** should be stored in a cool, dry, well-ventilated area away from sources of ignition.[19] The recommended storage temperature is typically between 2°C and 8°C.[3] It is crucial to handle the chemical in a fume hood using appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.[19] For detailed safety information, always refer to the supplier's Safety Data Sheet (SDS).

## Experimental Protocols

While this guide focuses on commercial availability, researchers utilizing **(S)-(+)-Epichlorohydrin** in their experiments should adhere to established and validated protocols. The synthesis of various compounds using this chiral building block has been reported in the scientific literature. For example, it is utilized in the synthesis of macquarimicins, hydroxyisoxazolidines, and (+)-cis-sylvaticin, a potential antitumor agent.[1] It is also used to synthesize inhibitors of fatty acid oxidation.[1] When developing experimental protocols, it is recommended to consult peer-reviewed journals and established chemical synthesis databases for detailed methodologies.

## Visualizing the Supply Chain

The following diagram illustrates a typical workflow for procuring and utilizing **(S)-(+)-Epichlorohydrin** in a research and development setting.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (S)-(+)-Epichlorohydrin price, buy (S)-(+)-Epichlorohydrin - chemicalbook [m.chemicalbook.com]
- 2. (S)-(+)-Epichlorohydrin | 67843-74-7 [chemicalbook.com]
- 3. (S)-(+)-Epichlorohydrin | 67843-74-7 | FE10798 | Biosynth [biosynth.com]
- 4. (S)-(+)-Epichlorohydrin, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. agexpharma.com [agexpharma.com]
- 6. (S)-(+)-Epichlorohydrin [oakwoodchemical.com]

- 7. (S)-(+)-Epichlorohydrin (98%) - Amerigo Scientific [amerigoscientific.com]
- 8. GJ Chemical: Your trusted supplier of Epichlorohydrin [gjchemical.com]
- 9. thomasnet.com [thomasnet.com]
- 10. agexpharma.com [agexpharma.com]
- 11. (S)-Epichlorohydrin [CAS:67843-74-7] [cpachem.com]
- 12. Epichlorohydrin [platergroup.co.uk]
- 13. olinepoxy.com [olinepoxy.com]
- 14. CAS No.67843-74-7,(S)-(+)-Epichlorohydrin Suppliers [lookchem.com]
- 15. (S)-Epichlorohydrin | CAS No- 67843-74-7 | Simson Pharma Limited [simsonpharma.com]
- 16. agexpharma.com [agexpharma.com]
- 17. ruifuchem.com [ruifuchem.com]
- 18. indiamart.com [indiamart.com]
- 19. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 20. (S)-Epichlorohydrin | 67843-74-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of (S)-(+)-Epichlorohydrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123951#commercial-availability-and-suppliers-of-s-epichlorohydrin]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)